

Spectroscopic Analysis of Methyl Nicotinate 1-Oxide: A Technical Guide

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Compound of Interest

Compound Name: *Methyl nicotinate 1-oxide*

CAS No.: *15905-18-7*

Cat. No.: *B102424*

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Executive Summary

Methyl nicotinate 1-oxide (MNO), also known as methyl nicotinate N-oxide, is a critical metabolite and synthetic intermediate in the study of pyridine-based pharmaceuticals.^[1] As the N-oxidized derivative of methyl nicotinate, it serves as a model for understanding the oxidative metabolism of nicotinate drugs and as a precursor for functionalizing the pyridine ring at the 2- and 6-positions.^[1] This guide provides a comprehensive spectroscopic profile of MNO, synthesizing data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to establish a definitive characterization framework.^[1]

Chemical Identity and Physicochemical Properties

Before spectroscopic analysis, verification of the analyte's fundamental properties is essential for handling and sample preparation.^[1]

Property	Description
IUPAC Name	3-(Methoxycarbonyl)pyridine 1-oxide
CAS Registry Number	15905-18-7
Molecular Formula	
Molecular Weight	153.14 g/mol
Appearance	White to off-white crystalline solid
Melting Point	165.5 – 167.4 °C (Recent Lit.); Historical range 148–149 °C [1][2]
Solubility	Soluble in DMSO, Methanol, Chloroform; slightly soluble in water.[2]

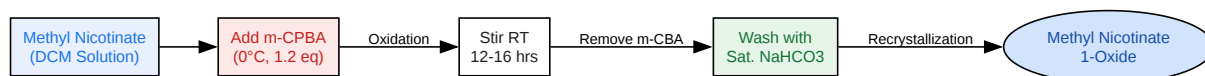
Synthesis and Preparation Protocol

To ensure spectroscopic data correlates to a pure standard, the following synthesis protocol using m-chloroperoxybenzoic acid (m-CPBA) is recommended. This method minimizes over-oxidation and simplifies purification compared to

/acetic acid methods.

Experimental Workflow

- Dissolution: Dissolve methyl nicotinate (1.0 eq) in dichloromethane (DCM).
- Oxidation: Add m-CPBA (1.2 eq) portion-wise at 0 °C to control the exotherm.
- Reaction: Stir at room temperature for 12–16 hours. Monitor by TLC (MeOH:DCM 1:9).
- Workup: Wash with saturated
to remove m-chlorobenzoic acid byproduct.[1]
- Purification: Recrystallize from acetone/methanol or purify via silica gel chromatography.



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Figure 1: Synthetic workflow for the preparation of **Methyl Nicotinate 1-Oxide**.

Vibrational Spectroscopy (IR)

Infrared spectroscopy provides the first line of evidence for N-oxidation. The appearance of the N–O stretching vibration and the retention of the ester carbonyl are diagnostic.^[1]

Key Diagnostic Bands

The N-oxide moiety introduces a strong dipole, resulting in intense stretching vibrations.^[1]

Functional Group	Wavenumber ()	Assignment & Notes
C=O (Ester)	1723 – 1730	Strong stretching vibration. ^[1] Shifts slightly higher compared to the free base due to electron withdrawal by the N-oxide. ^[1]
C=C / C=N	1575 – 1600	Aromatic ring skeletal vibrations. ^[1]
N–O (Stretch)	1240 – 1300	Diagnostic. Strong band characteristic of heteroaromatic N-oxides.
N–O (Bend)	830 – 850	Characteristic deformation band.
C–H (Aromatic)	3063	Weak stretching vibration.

Interpretation: The presence of the band at ~1250

(N–O stretch) combined with the ester carbonyl at ~1723

confirms the integrity of the ester during oxidation [3].

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural confirmation. N-oxidation induces characteristic chemical shift changes in the pyridine ring due to the mesomeric donation of oxygen's lone pair into the ring (shielding C2/C4) and the inductive withdrawal (deshielding C2/C6).

¹H NMR Analysis (DMSO-)

Comparison of **Methyl Nicotinate 1-Oxide** with its precursor, Methyl Nicotinate.

Proton Position	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Shift Effect () vs. Precursor
H-2	8.50 – 8.53	Singlet (s)	-	Upfield (~0.7 ppm). Shielded by mesomeric effect of N-O.[1]
H-6	8.42 – 8.45	Doublet (d)		Upfield (~0.5 ppm). Shielded by mesomeric effect.[1]
H-4	7.75 – 7.80	Doublet (d)		Upfield (~0.5 ppm). Shielded by mesomeric effect at para position.[1]
H-5	7.55 – 7.60	dd		Downfield (~0.1 ppm).[1] Inductive effect dominates at meta position.[1]
-OCH	3.90 – 3.95	Singlet (s)	-	Minimal change.

Mechanistic Insight: In pyridine N-oxides, the oxygen atom acts as both an electron withdrawer (induction) and an electron donor (resonance).[1] Resonance dominates at the

(2,[1]6) and

(4) positions, causing significant upfield shifts relative to the unoxidized pyridine.[1] The

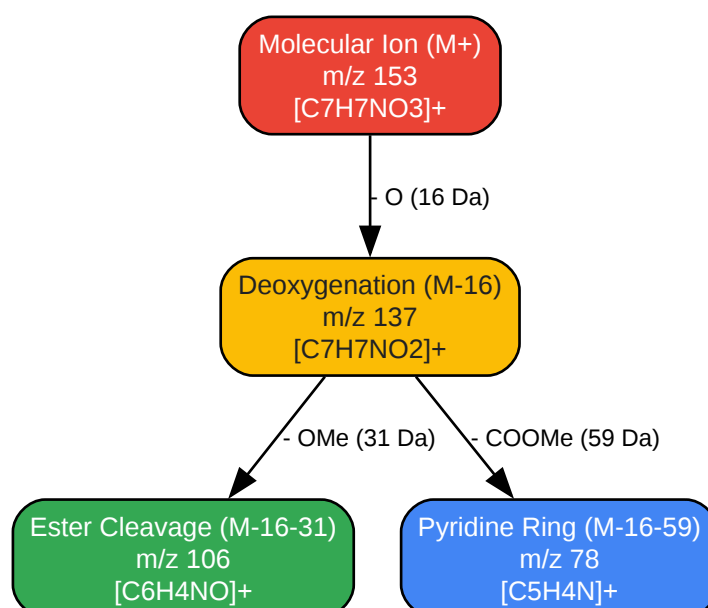
(3,[1]5) positions are less affected by resonance and slightly deshielded by induction [4].[1]

Mass Spectrometry (MS)

Mass spectrometry reveals a distinct fragmentation pattern driven by the labile N–O bond.

Fragmentation Pathway[3]

- Molecular Ion (): m/z 153.
- Primary Loss (): Loss of oxygen is the hallmark of N-oxides, generating the protonated methyl nicotinate radical cation (m/z 137).
- Secondary Loss (): Loss of the methoxy group () from the ester, yielding the nicotinoyl cation (m/z 106).
- Tertiary Loss (): Loss of the entire ester group (), yielding the pyridinium ion (m/z 78).



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Figure 2: Proposed fragmentation pathway for **Methyl Nicotinate 1-Oxide** under Electron Impact (EI).

UV-Vis Spectroscopy[1][4][5]

- Absorption Maxima (

): ~254–260 nm (in Methanol).

- Characteristics: The

transition of the N-oxide moiety typically results in a band around 254 nm, often more intense than the corresponding band in the parent pyridine due to extended conjugation involving the N-oxide oxygen [5].[1]

References

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- To cite this document: BenchChem. [Spectroscopic Analysis of Methyl Nicotinate 1-Oxide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b102424/docs#spectroscopic-analysis-of-methyl-nicotinate-1-oxide-a-technical-guide\]](https://www.benchchem.com/product/b102424/docs#spectroscopic-analysis-of-methyl-nicotinate-1-oxide-a-technical-guide)

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